

Application Notes and Protocols for IR-1048 in Deep-Tissue Imaging

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Compound of Interest

Compound Name: IR-1048

Cat. No.: B1146480

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Introduction

IR-1048 is a polymethine cyanine dye that operates within the second near-infrared (NIR-II) window, with an emission maximum around 1048 nm.[1][2][3][4] This spectral region (1000-1700 nm) is highly advantageous for deep-tissue imaging due to reduced light scattering, minimal tissue autofluorescence, and lower light absorption by biological components compared to the visible and NIR-I regions.[5][6][7] These properties enable imaging with higher spatial resolution and deeper penetration into biological tissues.[8][9]

IR-1048 and its derivatives have emerged as powerful tools for various biomedical applications, including high-contrast in vivo fluorescence imaging, photoacoustic (PA) imaging, and photothermal therapy (PTT).[10][11] A notable derivative, **IR-1048-MZ**, incorporates a nitroimidazole group, rendering it responsive to the hypoxic microenvironment characteristic of many solid tumors.[10] This hypoxia-activated probe demonstrates a "turn-on" fluorescence and photoacoustic signal in the presence of nitroreductase (NTR), an enzyme overexpressed in hypoxic cancer cells.[10][12] This targeted activation mechanism significantly enhances the signal-to-background ratio for precise tumor visualization and therapy.[10]

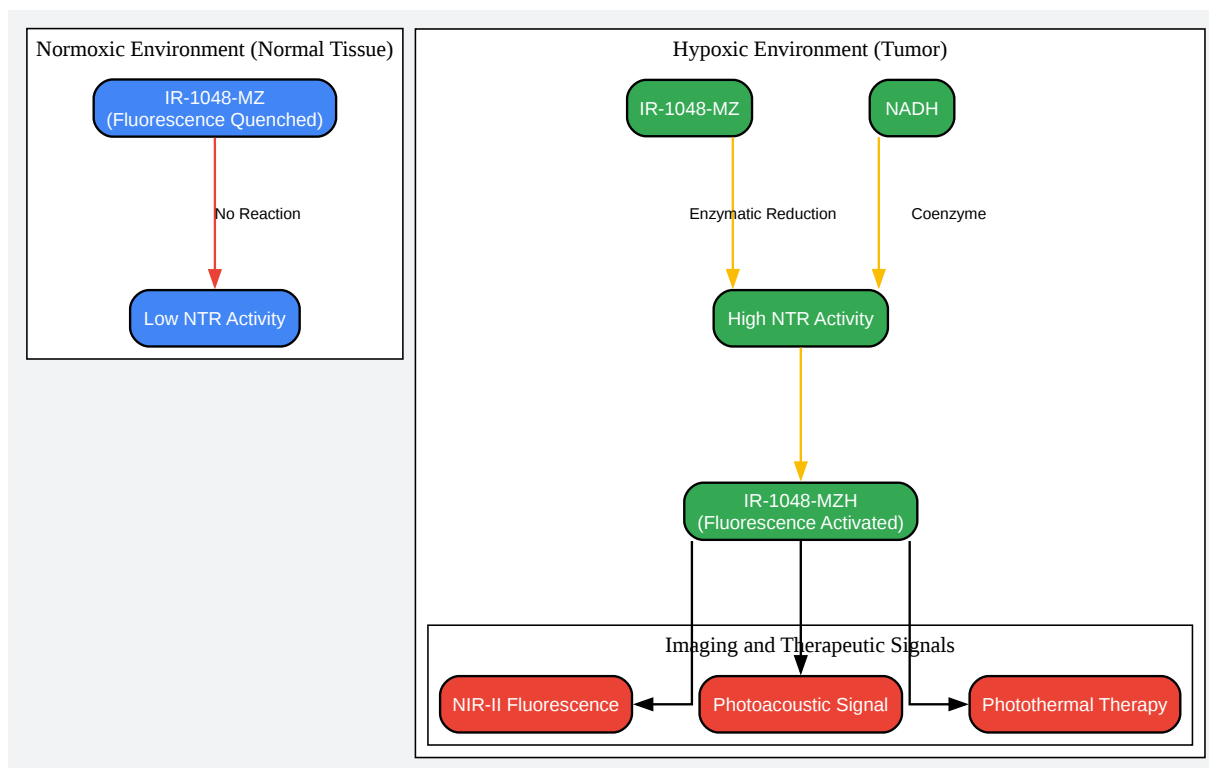
This document provides detailed application notes and protocols for the use of **IR-1048** and its hypoxia-responsive form, **IR-1048-MZ**, in deep-tissue imaging techniques.

Data Presentation

Photophysical and Thermophysical Properties of IR-1048 and its Derivatives

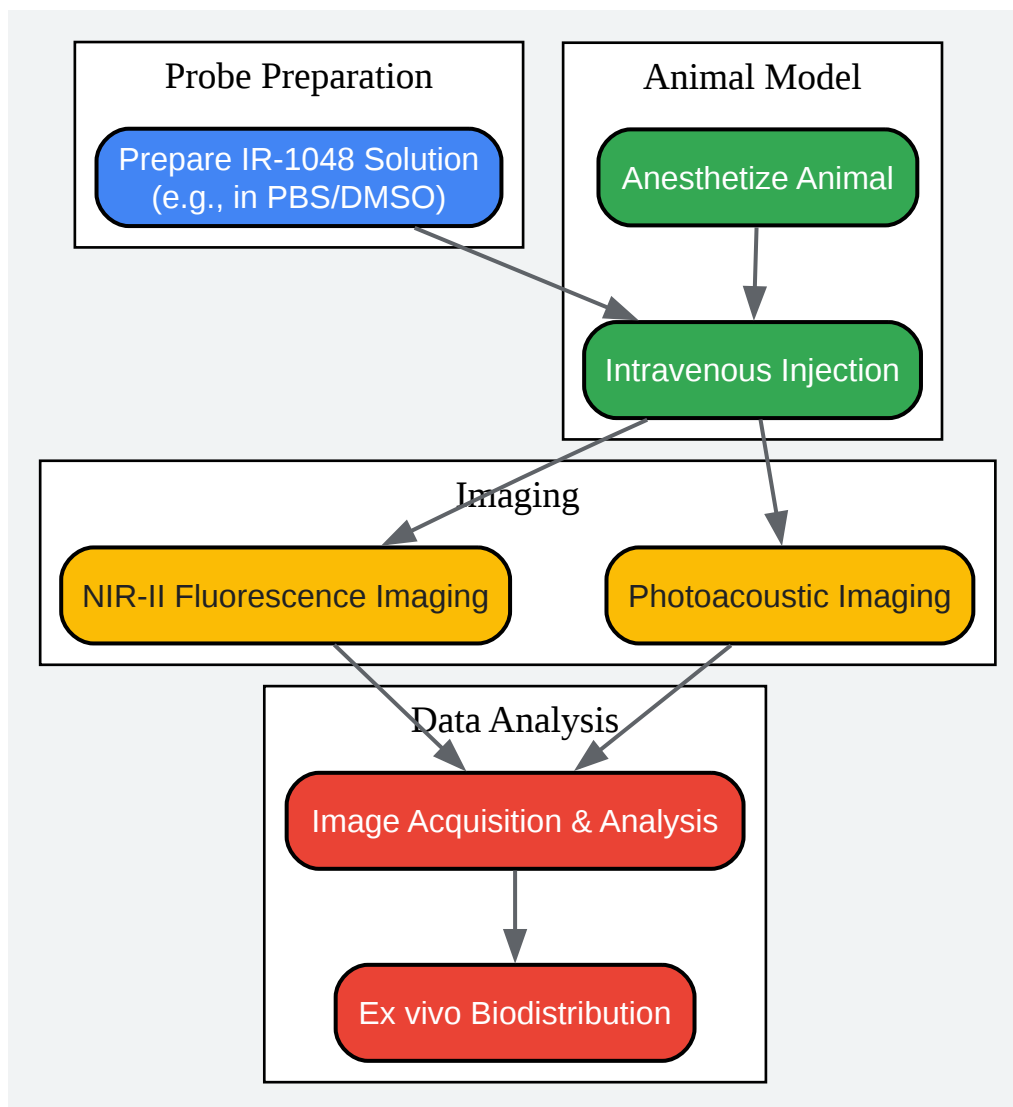
Property	IR-1048	IR-1048-MZ (Quenched)	IR-1048-MZH (Activated)	Reference
Maximum Absorption (λ_{max})	1048 nm (in ethanol)	Weak absorption in the 900-1060 nm range	~980 nm	, [1]
Maximum Emission (λ_{em})	~1078 nm	~1046 nm	~1046 nm	[1]
Fluorescence Quantum Yield (Φ_F)	0.1% (in ethanol), 0.4% (in DCM)	1.88×10^{-5}	0.006 (106.9-fold increase)	[13] , [2] , [1]
Solubility	Soluble in organic solvents like ethanol and DMSO	Improved aqueous solubility	-	[2] , [1]
Molecular Weight	739.91 g/mol	-	-	

Signaling Pathway and Experimental Workflow Diagrams



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Caption: Hypoxia-activated signaling of **IR-1048-MZ** probe.



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